

physical properties of 2-Ethylfenchol (boiling point, density)

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Compound of Interest

Compound Name: 2-Ethylfenchol

CAS No.: 137255-07-3

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Technical Guide to the Physical Properties of 2-Ethylfenchol

Introduction: Characterizing 2-Ethylfenchol

2-Ethylfenchol, also known by its systematic name 2-ethyl-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol, is a tertiary alcohol with a distinct earthy and camphoraceous aroma.[1][2][3] Its unique scent profile makes it a valuable ingredient in the flavor and fragrance industries.[3] Beyond its organoleptic properties, a thorough understanding of its fundamental physical characteristics, such as boiling point and density, is critical for professionals in research, quality control, and chemical synthesis.

This guide provides an in-depth analysis of the boiling point and density of **2-Ethylfenchol**. It outlines the established values for these properties and details the rigorous experimental methodologies required for their accurate determination. The protocols described herein are designed to ensure scientific integrity and provide a self-validating framework for researchers and drug development professionals, enabling the reliable application of this compound in various scientific contexts.

Core Physical Properties of 2-Ethylfenchol

The boiling point and density are fundamental physical constants that are indispensable for the identification, purification, and handling of a chemical substance. The boiling point provides critical information for distillation and purification processes, while density is essential for mass-to-volume conversions, formulation development, and quality assessment.

Summary of Quantitative Data

The physical properties of **2-Ethylfenchol** are summarized in the table below. It is crucial to note the conditions, particularly pressure and temperature, under which these values were determined, as they significantly influence the measurement.

Physical Property	Value	Conditions	Source(s)
Boiling Point	105 °C	at 15 mm Hg	[1][2][4][5]
224 - 225 °C	at 760 mm Hg (estimated)	[6][7]	
232 °C	at 760 mm Hg (atmospheric)	[8]	
Density	0.956 g/mL	at 25 °C	[5][8]
Specific Gravity	0.946 - 0.967	at 25 °C	[4]

Experimental Determination of Physical Properties

The accurate determination of physical properties is foundational to chemical science. The following sections detail robust, field-proven protocols for measuring the boiling point and density of liquid compounds like **2-Ethylfenchol**. The causality behind experimental choices is explained to provide a deeper understanding of the principles ensuring data trustworthiness.

Protocol for Boiling Point Determination (Reflux Method)

The determination of a liquid's boiling point is the temperature at which its vapor pressure equals the external atmospheric pressure.[9][10] The reflux method, which is analogous to a simple distillation, is a standard and reliable technique for this measurement.[11] This

procedure is grounded in the principles outlined in standards such as ASTM D1120, which describes the determination of the equilibrium boiling point.[6][12][13]

3.1.1 Causality and Self-Validation

This method establishes a thermal equilibrium between the liquid and vapor phases. At the boiling point, the temperature of the vapor is identical to that of the boiling liquid. By positioning a calibrated thermometer in the vapor phase just below the condenser, the system ensures that the measured temperature is that of the pure, condensing vapor, free from superheating effects of the liquid. The stability of the temperature reading during active reflux serves as an internal validation of the equilibrium state.

3.1.2 Step-by-Step Methodology

- **Apparatus Setup:** Assemble a reflux apparatus consisting of a round-bottom flask, a vertically oriented condenser, and a heat source (e.g., heating mantle).[11] Ensure all glassware is clean and dry.
- **Sample Preparation:** Place approximately 5-10 mL of **2-Ethylfenchol** into the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[11]
- **Thermometer Placement:** Insert a calibrated thermometer through an adapter at the top of the condenser, positioning the thermometer bulb so it is just below the side-arm of the condenser inlet. The bulb must be fully immersed in the vapor during boiling to obtain an accurate reading.[11]
- **Heating:** Gently heat the flask. As the liquid boils, vapors will rise into the condenser and then fall back into the flask.
- **Equilibrium and Measurement:** Observe the "reflux ring," a visible ring of condensing liquid, as it rises to envelop the thermometer bulb.[14] Allow the system to stabilize for several minutes. The boiling point is the highest, stable temperature reading observed on the thermometer while the liquid is actively refluxing.[11]
- **Barometric Correction:** Record the ambient barometric pressure. Since boiling point is pressure-dependent, for high accuracy, the observed temperature may be corrected to standard pressure (760 mm Hg).[9][15]

Protocols for Density Determination

Density (ρ) is the mass (m) of a substance per unit volume (V).^[16] Its determination requires precise measurement of both parameters. The choice of method often depends on the required accuracy and available sample volume.

3.2.1 Method A: Pycnometer (Gravimetric Method)

The pycnometer method is a highly precise, classical technique for determining density by accurately measuring the mass of a known, calibrated volume of liquid.^{[3][4][8]}

This method's trustworthiness stems from its direct, gravimetric approach. The volume of the pycnometer is precisely calibrated, often using a reference liquid of known density (e.g., deionized water). By carefully controlling the temperature, which affects both the liquid's density and the pycnometer's volume, and using a high-precision analytical balance, the method minimizes systematic errors. Reproducibility across multiple measurements validates the result.

- **Preparation:** Thoroughly clean and dry a pycnometer of known volume. Allow it to reach thermal equilibrium with the laboratory environment.
- **Weigh Empty Pycnometer:** Using an analytical balance, accurately weigh the empty, dry pycnometer (m_0).^[4]
- **Filling and Equilibration:** Fill the pycnometer with **2-Ethylfenchol**, ensuring no air bubbles are trapped.^[3] Insert the stopper, allowing excess liquid to exit through the capillary.^[4] Place the filled pycnometer in a thermostatic water bath set to the desired temperature (e.g., 25.0 °C) until thermal equilibrium is reached.
- **Final Volume Adjustment:** After equilibration, ensure the liquid level is precisely at the calibration mark. Carefully dry the exterior of the pycnometer.
- **Weigh Filled Pycnometer:** Weigh the filled pycnometer (m_1).^[4]
- **Calculation:** Calculate the density using the formula:
 - $\rho = (m_1 - m_0) / V$

- Where V is the calibrated volume of the pycnometer.

3.2.2 Method B: Oscillating U-Tube Densitometry

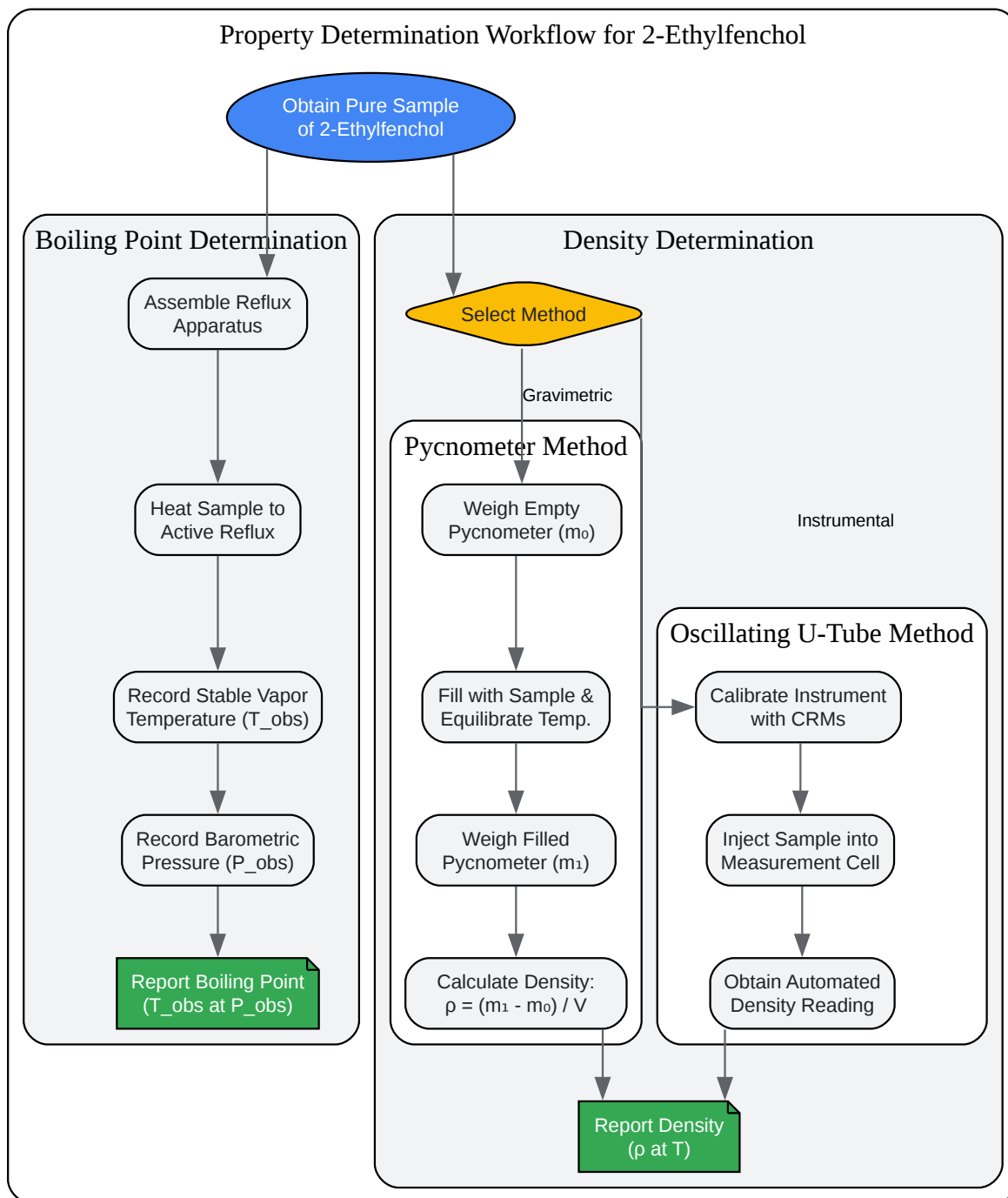
This modern, automated technique measures density based on the change in the resonant frequency of an oscillating U-shaped tube when filled with the sample liquid.[1][5][17] It is a rapid, highly accurate method compliant with standards like ASTM D4052.[16][18][19]

The principle is based on a mass-spring model.[1] The frequency of oscillation is directly related to the total mass of the tube and its contents. Since the tube's mass and volume are constant, the frequency is a function of the sample's density.[17][20] The instrument is calibrated using certified reference materials (CRMs) of known density, such as dry air and pure water. This calibration creates a linear relationship between the oscillation period and density, ensuring the trustworthiness and traceability of the measurements.[1]

- **Calibration:** Calibrate the digital density meter according to the manufacturer's instructions using certified reference standards (e.g., dry air and degassed, deionized water).
- **Sample Injection:** Inject a small volume (typically < 2 mL) of **2-Ethylfenchol** into the measurement cell (the U-tube), ensuring it is free of air bubbles.[19]
- **Temperature Control:** The instrument's internal Peltier system will bring the sample to the specified temperature (e.g., 25.0 °C) and maintain it with high precision.[17]
- **Measurement:** The instrument excites the U-tube, measures the stable oscillation period, and automatically calculates the density.
- **Cleaning:** After measurement, thoroughly flush the cell with appropriate solvents (e.g., ethanol followed by acetone) and dry it completely before the next sample.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for the comprehensive determination of the physical properties of **2-Ethylfenchol**.



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Caption: Workflow for determining the boiling point and density of **2-Ethylfenchol**.

References

- The Good Scents Company. (n.d.). 2-ethyl fenchol, 18368-91-7. Retrieved from [\[Link\]](#)
- Triveni Chemicals. (n.d.). 2-Ethyl Fenchol (18368-91-7) (C₁₂H₂₂O). Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). (+)-2-ethyl fenchol, 137255-07-3. Retrieved from [\[Link\]](#)
- TURI - Toxic Use Reduction Institute. (2021, April 6). DOSS - 2-Ethyl Fenchol. Retrieved from [\[Link\]](#)
- Perflavory. (n.d.). 2-ethyl fenchol, 18368-91-7. Retrieved from [\[Link\]](#)
- SLS Ireland (Sigma-Aldrich). (n.d.). **2-Ethylfenchol**, >=97%, FCC. Retrieved from [\[Link\]](#)
- Prakash Chemicals International Pvt. Ltd. (n.d.). 2-ethyl Fenchol (18368-91-7) | Chemical Product Exporter. Retrieved from [\[Link\]](#)
- Reagecon. (n.d.). Density Measurement and Density Standards. Retrieved from [\[Link\]](#)
- ASTM International. (2022). D1120 Standard Test Method for Boiling Point of Engine Coolants. Retrieved from [\[Link\]](#)
- Analytical Instruments. (n.d.). ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid. Retrieved from [\[Link\]](#)
- ANCI Webstore. (2025, May 30). Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids. Retrieved from [\[Link\]](#)
- Lin-Tech. (n.d.). Boiling Point of Engine Coolants. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022, May 5). 6.2B: Step-by-Step Procedures for Boiling Point Determination. Retrieved from [\[Link\]](#)
- University of Calgary. (n.d.). BOILING POINT DETERMINATION. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). Boiling Point Determination Methods | PDF. Retrieved from [\[Link\]](#)

- GeeksforGeeks. (2025, July 23). Determination of Boiling Point of Organic Compounds. Retrieved from [[Link](#)]
- Japanese Pharmacopoeia. (n.d.). Boiling Point and Distilling Range Test. Retrieved from [[Link](#)]
- Labcompare. (n.d.). Technical Queries About Density Meter. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Oscillating U-tube. Retrieved from [[Link](#)]
- Laboratoriumdiscounter. (2026, January 13). How to Measure and Calculate Density with a Pycnometer: Step-by-Step Procedure. Retrieved from [[Link](#)]

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Sources

- 1. Oscillating U-tube - Wikipedia [en.wikipedia.org]
- 2. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [[ayalytical.com](https://www.astm.org)]
- 3. Pycnometers for Precise Density Determination - ERICHSEN [[erichsen.de](https://www.erichsen.de)]
- 4. >> How to Measure and Calculate Density with a Pycnometer - Pobel [[pobel.com](https://www.pobel.com)]
- 5. [iieta.org](https://www.iieta.org) [[iieta.org](https://www.iieta.org)]
- 6. D1120 Standard Test Method for Boiling Point of Engine Coolants [[store.astm.org](https://www.astm.org)]
- 7. [standards.iteh.ai](https://www.standards.iteh.ai) [[standards.iteh.ai](https://www.standards.iteh.ai)]
- 8. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 9. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 10. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [[geeksforgeeks.org](https://www.geeksforgeeks.org)]
- 11. chem.libretexts.org [chem.libretexts.org]

- [12. standards.iteh.ai \[standards.iteh.ai\]](https://standards.iteh.ai)
- [13. Lin-Tech: Boiling Point of Engine Coolants \[lin-tech.ch\]](https://lin-tech.ch)
- [14. uomus.edu.iq \[uomus.edu.iq\]](https://uomus.edu.iq)
- [15. jpdn.nihs.go.jp \[jpdn.nihs.go.jp\]](https://jpdn.nihs.go.jp)
- [16. knowledge.reagecon.com \[knowledge.reagecon.com\]](https://knowledge.reagecon.com)
- [17. mrclab.com \[mrclab.com\]](https://mrclab.com)
- [18. ASTM D4052 | Anton Paar Wiki \[wiki.anton-paar.com\]](https://wiki.anton-paar.com)
- [19. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog \[blog.ansi.org\]](https://blog.ansi.org)
- [20. Density measurement - A.KRÜSS Optronic \[kruess.com\]](https://kruess.com)
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